

Technical Guide: Storage & Stability of N,N-Dimethyl-N'-phenylformamidine[1]

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *N,N-Dimethyl-N'-phenylformamidine*

CAS No.: 1783-25-1

Cat. No.: B167725

[Get Quote](#)

Executive Summary

N,N-Dimethyl-N'-phenylformamidine (CAS 1783-25-1) is a reactive amidine intermediate primarily used in the synthesis of heterocycles and as a protecting group for primary amines.[1] Its shelf-life is dictated by its susceptibility to hydrolysis and oxidative discoloration.[1]

- Primary Threat: Moisture-induced hydrolysis reverting the compound to Aniline and N,N-Dimethylformamide (DMF).[1]
- Optimal Storage: Refrigerated (2°C to 8°C) under an inert atmosphere (Argon/Nitrogen).
- Shelf-Life: 12–18 months under optimized conditions; re-test recommended every 6 months.

Physicochemical Profile & Identity

Parameter	Specification
CAS Number	1783-25-1
IUPAC Name	N,N-Dimethyl-N'-phenylmethanimidamide
Molecular Formula	C ₉ H ₁₂ N ₂
Molecular Weight	148.21 g/mol
Physical State	Viscous liquid or low-melting solid (Tendency to supercool)
Boiling Point	~115–120°C at 15 mmHg (Estimated)
Solubility	Soluble in organic solvents (DCM, EtOAc, MeOH); Hydrolyzes in water
pKa (Conjugate Acid)	~10.5 (Estimated based on amidine functionality)

Application Note: This compound frequently exists as a supercooled liquid at room temperature.^[1] Upon prolonged storage in a refrigerator, it may crystallize.^[1] This phase change is physical, not chemical, and can be reversed by gentle warming (30°C).^[1]

Mechanisms of Degradation

Understanding the degradation pathway is essential for interpreting QC data. The formamidine linkage (-N=CH-N-) is electronically similar to an ester or amide but more labile toward nucleophilic attack due to the basicity of the nitrogen atoms.^[1]

Hydrolysis Pathway (Critical)

The primary failure mode is hydrolysis driven by atmospheric moisture.^[1] The reaction is autocatalytic; as aniline is released, the basicity of the medium changes, potentially accelerating further degradation.

Mechanism:

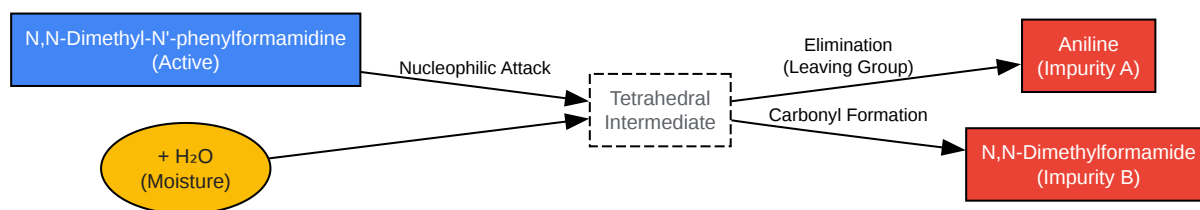
- Nucleophilic Attack: Water attacks the electrophilic methine carbon (

).[1]

- Tetrahedral Intermediate: Formation of a transient unstable intermediate.[1]
- Elimination: The intermediate collapses.[1] Since aniline () is a weaker base (and thus a better leaving group) than dimethylamine (), the equilibrium favors the expulsion of aniline and the formation of DMF.[1]

Degradation Diagram

The following diagram illustrates the hydrolysis workflow and the resulting impurities detectable by NMR/GC.



[Click to download full resolution via product page](#)

Caption: Hydrolytic degradation pathway of CAS 1783-25-1 yielding Aniline and DMF.

Optimal Storage Protocols

To maximize shelf-life, a "Defense-in-Depth" strategy is required to block moisture, light, and heat.[1]

Environmental Controls

Variable	Recommendation	Scientific Rationale
Temperature	2°C to 8°C	Slows the kinetics of hydrolysis and oxidation.[1] Avoid freezing if possible to prevent stress on glass seals, though freezing is chemically safe.[1]
Atmosphere	Inert (Argon/N ₂)	Displaces humid air.[1] Argon is preferred as it is heavier than air and forms a "blanket" over the liquid surface.
Container	Amber Glass	Blocks UV light which can catalyze photo-oxidation of the phenyl ring (browning).[1]
Closure	Teflon-lined Cap	Prevents leaching of plasticizers found in standard polyethylene caps; ensures a gas-tight seal.[1]

Handling Workflow

- **Equilibration:** Allow the container to reach room temperature before opening. This prevents condensation of atmospheric moisture onto the cold product (a common cause of rapid degradation).[1]
- **Aliquotting:** If the bottle is to be used frequently, aliquot into smaller vials inside a glovebox or dry bag to minimize repeated exposure of the bulk stock to air.
- **Septum Use:** For liquid stocks, store with a septum cap and withdraw via syringe under positive nitrogen pressure.[1]

Shelf-Life & Quality Control (Re-Test)

Standard Shelf-Life: 12 months from date of receipt (if stored at 2-8°C). Re-Test Interval: Every 6 months.

Validated Re-Test Method: ^1H NMR

Proton NMR is the only definitive method to distinguish the active compound from its hydrolysis products (Aniline and DMF) without inducing thermal degradation (as might happen in GC-MS).

[1]

Solvent: CDCl_3 or DMSO-d_6 [1]

Moiety	Chemical Shift (δ , ppm)	Multiplicity	Diagnostic Note
Formamidine (-N=CH-N-)	7.40 – 7.60	Singlet	Key Identity Peak. Disappears upon hydrolysis.[1]
N-Methyl (-N(CH ₃) ₂)	2.90 – 3.05	Singlet (Broad)	May appear as two peaks if rotation is restricted at low temp. [1]
Phenyl (Ar-H)	6.90 – 7.30	Multiplet	Shifts upfield if hydrolyzed to Aniline. [1]
Impurity: DMF (CHO)	8.02	Singlet	Distinct from formamidine CH.[1]
Impurity: Aniline (NH ₂)	3.50 – 3.70	Broad Singlet	Exchangeable; shift varies with concentration.[1]

QC Decision Matrix

- > 98% Purity: Pass. Continue storage.
- 95% - 98% Purity: Conditional Pass. Purify via vacuum distillation if used for sensitive catalysis.[1]

- < 95% Purity: Fail. Significant hydrolysis has occurred.[1] The presence of free aniline may interfere with subsequent reactions.

Safety & Incompatibility

- Toxicity: As a precursor to (and potential source of) aniline, handle with extreme caution.[1] Aniline is toxic by inhalation and skin absorption (Methemoglobinemia risk).[1]
- Incompatibilities:
 - Strong Acids: Will protonate the amidine, rendering it stable to hydrolysis but unreactive as a nucleophile.[1]
 - Acid Chlorides/Anhydrides: Will react violently.[1]
 - Strong Oxidizers: Risk of fire.[1]

References

- PubChem.Compound Summary: **N,N-Dimethyl-N'-phenylformamidine** (CID 15887).[1] National Library of Medicine.[1] Available at: [\[Link\]](#)[1]
- Scite.ai.Hydrolysis mechanisms of formamidine derivatives. (Contextual grounding on amidine stability). Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. $\geq 98\%$ (HPLC), powder, RAR and RXR ligand | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [Technical Guide: Storage & Stability of N,N-Dimethyl-N'-phenylformamidine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b167725#storage-conditions-and-shelf-life-of-n-n-dimethyl-n-phenylformamidine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com